

Application Note: Synthesis and Validation of USP1/UAF1 Inhibitors (Pyrimidine Scaffold)

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Compound of Interest

Compound Name: *N*-benzyl-4-chloro-6-methylpyrimidin-2-amine

CAS No.: 25710-11-6

Cat. No.: B2856852

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Abstract & Introduction

The Ubiquitin-Specific Protease 1 (USP1), in complex with USP1-Associated Factor 1 (UAF1), is a critical regulator of the DNA damage response (DDR).[1][2][3][4] Specifically, USP1/UAF1 deubiquitinates FANCD2 and PCNA, thereby acting as a "switch" in the Fanconi Anemia (FA) and Translesion Synthesis (TLS) pathways.[2] Inhibition of USP1 leads to persistent monoubiquitination of these factors, disrupting DNA repair and inducing synthetic lethality in tumors with Homologous Recombination Deficiency (HRD), such as BRCA-mutant cancers.[5]

This guide details the chemical synthesis and biological validation of ML323, a highly selective, nanomolar USP1/UAF1 inhibitor based on a 2,4-disubstituted-5-methylpyrimidine scaffold. Unlike generic kinase inhibitors, the synthesis of ML323 requires precise sequential functionalization of the pyrimidine core to ensure regioselectivity. We present a robust, field-proven protocol for the synthesis of the pyrimidine intermediate, its elaboration into the final inhibitor, and the biochemical assays required to validate its potency.

Chemical Biology Background

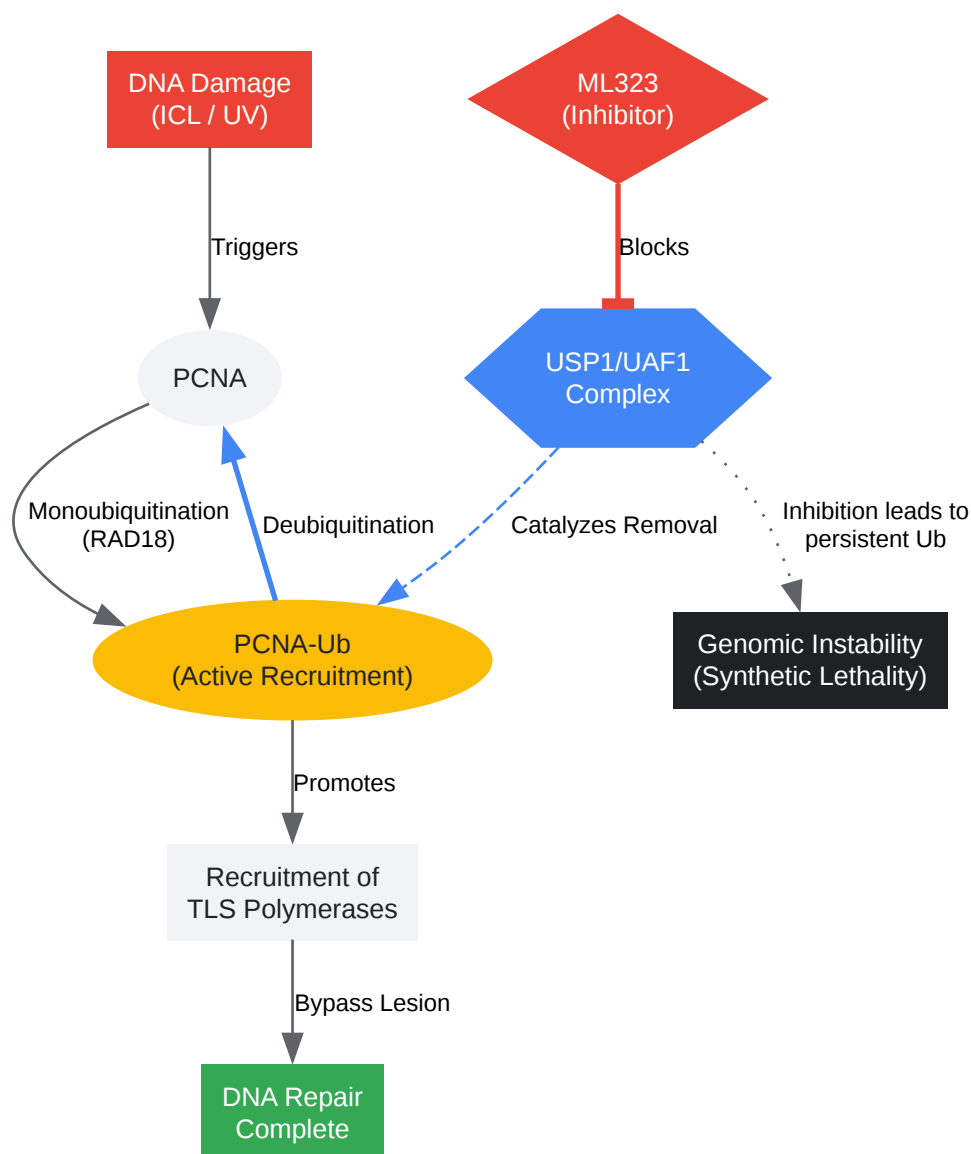
Mechanism of Action

USP1 is an atypical deubiquitinase (DUB) that requires the WD40-repeat protein UAF1 for catalytic activity. The USP1/UAF1 complex removes monoubiquitin from:

- FANCD2-Ub: Critical for the unhooking step in Interstrand Crosslink (ICL) repair.
- PCNA-Ub: Critical for recruiting error-prone polymerases during Translesion Synthesis.[6]

Inhibition of USP1 traps these proteins in their ubiquitinated state, leading to replication fork collapse and genomic instability in cancer cells that already lack efficient repair mechanisms (e.g., BRCA1/2 mutants).

Signaling Pathway Diagram[7]



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Caption: The USP1/UAF1 complex regulates the "off-switch" for DNA repair signals. Inhibition traps PCNA/FANCD2 in the ubiquitinated state, leading to replication stress.

Synthetic Strategy: The Pyrimidine Scaffold[8]

The synthesis of ML323 relies on the differential reactivity of the chlorines on the 2,4-dichloro-5-methylpyrimidine starting material.

- C4 Position: Highly reactive towards Nucleophilic Aromatic Substitution (S_NAr) due to the para-like relationship with the N1 nitrogen.

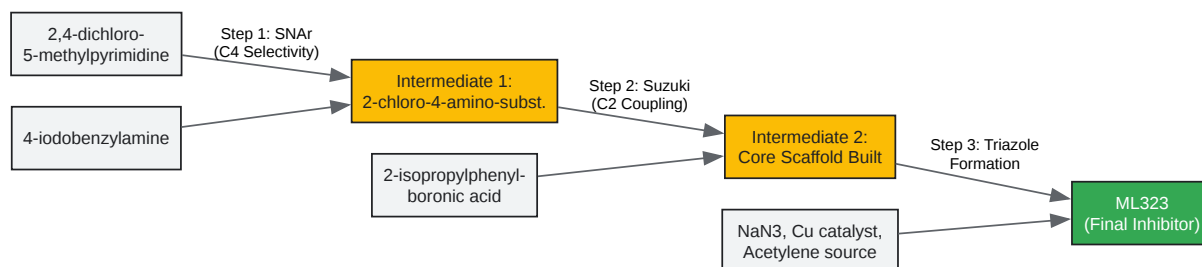
- C2 Position: Less reactive; typically requires metal-catalyzed cross-coupling (e.g., Suzuki-Miyaura) after the C4 position is substituted.

Retrosynthetic Analysis

Target: ML323 (N-(4-(1H-1,2,3-triazol-1-yl)benzyl)-2-(2-isopropylphenyl)-5-methylpyrimidin-4-amine)[2]

- Disconnection 1: C2-Aryl coupling (Suzuki).
- Disconnection 2: C4-Amine formation (S_NAr).
- Disconnection 3: Triazole formation (CuAAC or modified Ullmann).

Synthetic Workflow Diagram



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Caption: Sequential functionalization of the pyrimidine core ensures correct regiochemistry. C4 is substituted first, followed by C2.

Detailed Experimental Protocols

Protocol A: Synthesis of the Pyrimidine Intermediate (S_NAr)

Objective: Selective installation of the benzylamine at the C4 position.

Materials:

- 2,4-Dichloro-5-methylpyrimidine (1.0 equiv)
- 4-Iodobenzylamine hydrochloride (1.0 equiv)
- Triethylamine (TEA) (3.0 equiv)
- Solvent: Chloroform (CHCl₃) or Isopropanol (IPA)

Procedure:

- Dissolution: In a round-bottom flask equipped with a magnetic stir bar, dissolve 2,4-dichloro-5-methylpyrimidine (e.g., 500 mg) in CHCl₃ (10 mL).
- Addition: Add 4-iodobenzylamine hydrochloride followed by TEA dropwise.
 - Expert Note: The reaction is exothermic. Add base slowly to prevent runaway heating which could lead to bis-substitution (C2 and C4).
- Reaction: Heat the mixture to 60°C under a reflux condenser for 12–16 hours.
 - Monitoring: Monitor by TLC (Hexane/EtOAc 3:1) or LC-MS.^[2] The product (monosubstituted) should appear as the major peak; bis-substituted impurity is usually minimal at this temperature.
- Workup: Cool to room temperature. Dilute with DCM, wash with water (2x) and brine (1x). Dry over Na₂SO₄.
- Purification: Concentrate in vacuo. Purify via flash column chromatography (SiO₂, 0–30% EtOAc in Hexanes).
 - Yield Target: >85%
 - Product: 2-chloro-N-(4-iodobenzyl)-5-methylpyrimidin-4-amine.

Protocol B: Suzuki Coupling & Triazole Installation

Objective: Installation of the C2-aryl group and the C4-triazole tail.

Step 1: Suzuki-Miyaura Coupling

- Reactants: Combine the Intermediate from Protocol A (1.0 equiv) with 2-isopropylphenylboronic acid (1.2 equiv).
- Catalyst System: Add Pd(PPh₃)₄ (5 mol%) and Na₂CO₃ (2.0 M aqueous solution, 3.0 equiv).
- Solvent: Dimethoxyethane (DME) or 1,4-Dioxane (degassed).
- Conditions: Heat in a sealed tube or microwave reactor at 90–100°C for 4–12 hours.
 - Expert Note: Oxygen must be rigorously excluded. Sparge solvents with Argon for 15 mins prior to catalyst addition.
- Purification: Standard aqueous workup followed by silica chromatography. This yields the Iodo-precursor of ML323.

Step 2: Copper-Catalyzed Triazole Formation (Modified) Since ML323 contains a 1,2,3-triazole attached via Nitrogen to the phenyl ring, this requires converting the Aryl-Iodide to an Aryl-Azide, followed by cycloaddition, or a one-pot coupling.

- Reactants: Combine the Iodo-precursor (1.0 equiv), Sodium Azide (NaN₃, 2.0 equiv), Sodium Ascorbate (0.1 equiv), CuI (0.1 equiv), and DMEDA (ligand, 0.2 equiv).
- Alkyne Source: Add an acetylene surrogate (e.g., trimethylsilylacetylene, followed by desilylation, or use a specific "Click" protocol if the triazole is substituted). For ML323 (unsubstituted triazole), a robust method uses ethynyltrimethylsilane followed by TBAF deprotection, or a direct coupling using a specialized catalyst.
 - Alternative (Recommended for Safety): Use 4-(1H-1,2,3-triazol-1-yl)benzylamine in Protocol A instead of the iodo-amine. This avoids the late-stage heavy metal handling and azide hazards. If the triazole-amine is available, skip Protocol B Step 2.

Biochemical Validation (Ub-Rho110 Assay)

Once synthesized, the inhibitor must be validated for potency (IC₅₀) against the USP1/UAF1 complex.

Principle: USP1 cleaves the amide bond between Ubiquitin and Rhodamine-110, releasing the fluorophore. Inhibitors prevent this cleavage, reducing fluorescence.

Reagents:

- Enzyme: Recombinant USP1/UAF1 complex (final conc. 1–2 nM).
- Substrate: Ubiquitin-Rhodamine 110 (Ub-Rho110) (final conc. 100–200 nM).
- Buffer: 50 mM HEPES pH 7.8, 0.5 mM EDTA, 100 mM NaCl, 1 mM TCEP, 0.01% Tween-20.

Protocol:

- Preparation: Prepare 2x Enzyme solution and 2x Substrate solution in the assay buffer.
- Compound Addition: Dispense 100 nL of compound (serial dilution in DMSO) into a 384-well black low-volume plate.
- Incubation: Add 5 µL of 2x Enzyme solution. Centrifuge briefly and incubate for 15 minutes at room temperature (pre-incubation allows slow-binding inhibitors to equilibrate).
- Initiation: Add 5 µL of 2x Substrate solution.
- Measurement: Monitor fluorescence (Ex 485 nm / Em 535 nm) kinetically for 30 minutes.
- Analysis: Calculate the initial velocity (slope) for each concentration. Fit data to a 4-parameter logistic equation to determine IC50.

Expected Results:

Compound	IC50 (Ub-Rho110)	Selectivity (vs. USP7/USP2)
ML323	~76 nM	>100-fold

| Negative Control | > 10 µM | N/A |

References

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